

Application of Calcium Hypochlorite in Textile Bleaching Processes

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Compound of Interest

Compound Name: Calcium chlorite

CAS No.: 14674-72-7

Cat. No.: B078650

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Application Notes

Introduction

Calcium hypochlorite, $\text{Ca}(\text{OCl})_2$, commonly known as bleaching powder, is a widely used oxidizing bleaching agent in the textile industry.^{[1][2][3]} It is particularly effective for bleaching natural cellulosic fibers such as cotton and linen.^{[2][4]} The primary objective of bleaching is to remove natural coloring matter and any residual impurities from the fibers, resulting in a whiter fabric that is prepared for subsequent processes like dyeing and finishing.^{[1][2][5]} While the user's query specified **calcium chlorite**, it is calcium hypochlorite that is the stable, commercially available product. Bleaching powder decomposes in water to form **calcium chlorite** and calcium hypochlorite, with the hypochlorite ion being the active bleaching species.^[6]

Chemical Properties and Mechanism of Action

Calcium hypochlorite is a white solid that is relatively stable and has a higher available chlorine content (typically 65-70%) compared to sodium hypochlorite.^{[3][7][8]} When dissolved in water, it releases chlorine, which is a powerful oxidizing agent.^[1] The bleaching action is attributed to

the hypochlorous acid (HOCl) and the hypochlorite ion (OCl⁻), which are formed in the aqueous solution.[8][9] These active species decolorize the natural pigments in the fibers by breaking down the chromophores, which are the color-producing organic compounds containing conjugated double bonds.[10][11]

The bleaching mechanism involves the oxidation of these colored impurities into colorless, water-soluble compounds that can be washed away.[2][10] The effectiveness of the bleaching process is highly dependent on the pH of the bleach bath.[8]

Process Parameters

For effective and controlled bleaching with calcium hypochlorite, several process parameters must be carefully managed:

- **Concentration:** The concentration of available chlorine is a critical factor. A typical range is 1 to 3 grams per liter (g/L) of available chlorine.[9] Higher concentrations can lead to faster bleaching but also increase the risk of fiber damage.[6]
- **pH:** The optimal pH for hypochlorite bleaching is between 9 and 11.[8][9] Below pH 9, the bleaching is rapid but can cause significant tendering (weakening) of the cellulosic fibers.[8] Above pH 11, the bleaching action is too slow. Sodium carbonate is often used as a buffer to maintain the desired pH.[8][9]
- **Temperature:** Calcium hypochlorite bleaching is typically carried out at room temperature.[9] Higher temperatures can accelerate the bleaching process but also increase the risk of uncontrolled reactions and fiber degradation.[8]
- **Time:** The duration of the bleaching process usually ranges from 60 to 90 minutes.[9]

Advantages and Disadvantages

Advantages:

- **Cost-effective:** Calcium hypochlorite is a relatively inexpensive bleaching agent.[12]
- **High available chlorine:** It has a higher concentration of available chlorine compared to sodium hypochlorite, meaning less product is needed to achieve the same effect.[3][7]

- **Stability:** As a solid, it is more stable and has a longer shelf life than liquid sodium hypochlorite, making it easier to store and handle.[\[1\]](#)[\[7\]](#)
- **Effective at room temperature:** The process does not require additional energy for heating.[\[9\]](#)

Disadvantages:

- **Fiber damage:** If not properly controlled, especially with regards to pH and temperature, it can lead to significant weakening of the textile fibers.[\[8\]](#)[\[9\]](#)
- **Formation of calcium carbonate:** It can produce calcium carbonate deposits on the fabric surface, leading to a harsh feel.[\[6\]](#)[\[13\]](#)
- **Environmental concerns:** The formation of adsorbable organic halogens (AOX) can be an environmental hazard.[\[9\]](#)
- **Limited applicability:** It is primarily used for cellulosic fibers and is not suitable for protein fibers like wool or synthetic fibers like nylon, which can yellow.[\[8\]](#)

Quantitative Data Summary

Parameter	Recommended Value	Reference
Concentration (Available Chlorine)	1 - 3 g/L	[9]
Calcium Hypochlorite Concentration	5 - 15 g/L	[9]
pH	9 - 11	[8] [9]
Temperature	Room Temperature	[9]
Time	60 - 90 minutes	[9]
Material to Liquor Ratio (MLR)	1:30	[9]
Wetting Agent	1 - 2 g/L	[9]
Sodium Carbonate (Buffer)	3 - 5 g/L	[9]

Experimental Protocols

Preparation of the Bleaching Solution

- Weigh the required amount of calcium hypochlorite (e.g., 5-15 g/L) based on the desired available chlorine concentration.[9]
- Dissolve the calcium hypochlorite in a small amount of water to form a paste.
- Gradually add more water to the paste while stirring continuously to ensure it is fully dissolved.[9]
- Filter the solution to remove any insoluble impurities.[9]
- Add the required amount of sodium carbonate (3-5 g/L) to the solution to act as a buffer and maintain the pH between 9 and 11.[9]
- Add a wetting agent (1-2 g/L) to ensure uniform penetration of the bleach liquor into the fabric.[9]
- Adjust the final volume of the solution with water to achieve the desired concentration and a material-to-liquor ratio of 1:30.[9]

Textile Bleaching Protocol

- Pre-treatment: Ensure the textile material (e.g., cotton fabric) has been thoroughly scoured to remove natural waxes, pectins, and other impurities. This is crucial for uniform bleaching. [8]
- Bleaching: Immerse the scoured and well-wetted fabric into the prepared calcium hypochlorite bleaching bath at room temperature.[9]
- Ensure the fabric is fully submerged and agitated periodically to promote even bleaching.
- Continue the bleaching process for 60 to 90 minutes.[9]
- Rinsing: After the specified time, remove the fabric from the bleaching bath and give it a cold wash to remove the bulk of the residual chemicals.[9]

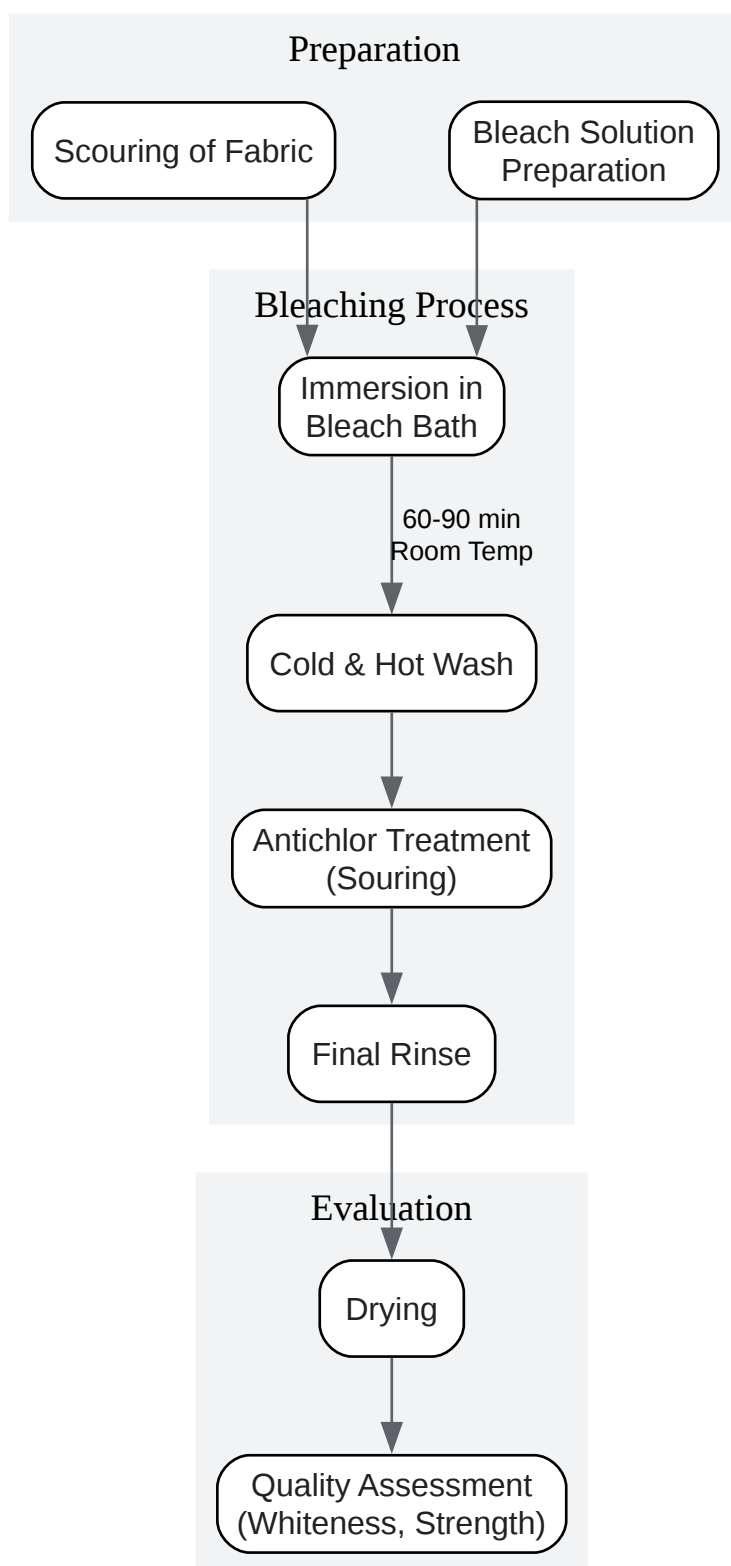
- Follow with a hot wash at approximately 70°C for 5-10 minutes to further remove impurities.
[9]
- Antichlor Treatment (Souring): To neutralize any remaining chlorine, treat the fabric with a solution of a reducing agent. A common treatment is with 1.5% hydrochloric acid (HCl) or sodium bisulfite.[8][9] This step is crucial to prevent yellowing of the fabric upon storage.[9]
- Final Rinsing: Thoroughly rinse the fabric with water to remove the antichlor agent and any remaining by-products.
- Drying: Dry the bleached fabric.

Assessment of Bleaching Efficiency

The effectiveness of the bleaching process can be evaluated using several methods:

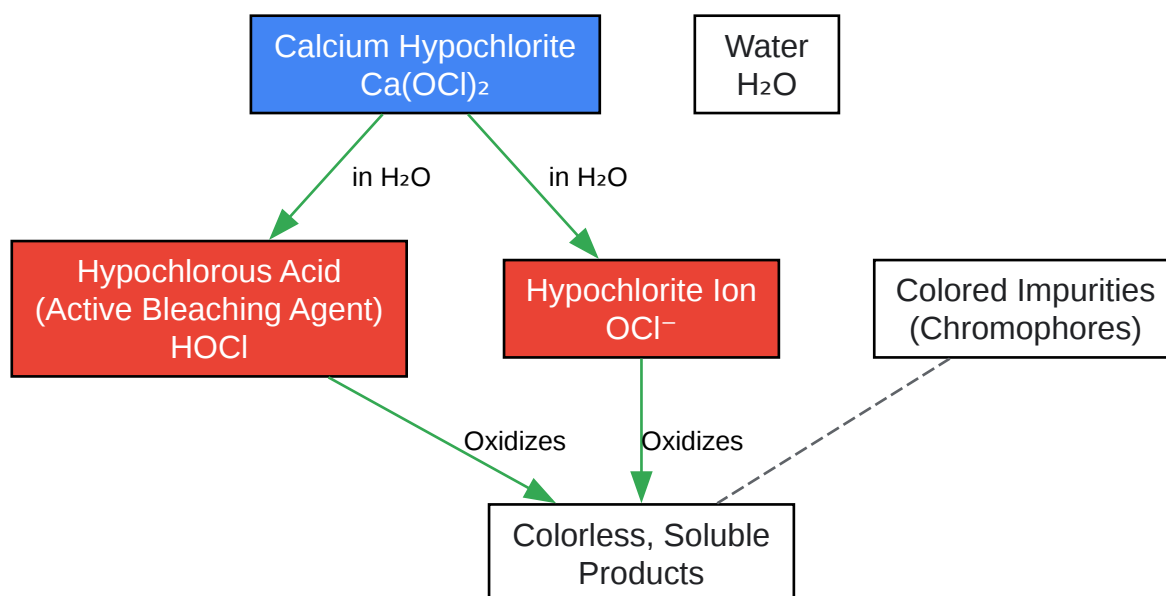
- Whiteness Index: Measure the whiteness of the fabric using a spectrophotometer or colorimeter.[14][15]
- Tensile Strength: Evaluate the strength of the bleached fabric to assess any potential damage caused by the bleaching agent.[16]
- Absorbency: Test the water absorbency of the fabric, which is an indicator of the removal of hydrophobic impurities.[6]
- Residual Peroxide/Chlorine Test: Use indicator strips or titrimetric analysis to ensure complete removal of the bleaching agent before dyeing.[10]

Visualizations



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Caption: Workflow for the textile bleaching process using calcium hypochlorite.



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Caption: Simplified chemical mechanism of calcium hypochlorite bleaching.

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